

Cyclopentanone, 3-hydroxy-, (R)- proper disposal

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Compound of Interest

Compound Name: Cyclopentanone, 3-hydroxy-, (R)-

Cat. No.: B13003716

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Operational Guide: Safety, Handling, and Disposal of (R)-3-Hydroxycyclopentanone

Introduction (R)-3-Hydroxycyclopentanone is a highly valued chiral building block utilized extensively in pharmaceutical synthesis and drug development. Its physicochemical properties demand rigorous safety and logistical oversight. As a low-molecular-weight cyclic ketone, it presents specific flammability and irritant hazards. This guide provides laboratory scientists with a self-validating, step-by-step protocol for the safe handling, spill response, and regulatory-compliant disposal of this compound.

Physicochemical Profile & Hazard Causality

Understanding the inherent properties of (R)-3-hydroxycyclopentanone is the first step in risk mitigation. The molecule's cyclic ketone structure imparts specific physicochemical properties, slightly elevating its boiling point compared to unsubstituted cyclopentanone. However, it retains a low flash point, classifying it as a flammable liquid. Its lipophilic hydrocarbon backbone allows it to defat the skin and disrupt cellular lipid bilayers upon contact, necessitating strict barrier protection [1].

Table 1: Quantitative Chemical and Hazard Data

Property / Metric	Value / Classification
CAS Number	109905-53-5
Molecular Formula	C5H8O2
Molecular Weight	100.12 g/mol
GHS Health Hazards	H315 (Skin Irritation), H319 (Eye Irritation)
GHS Physical Hazards	Flammable Liquid (Category 3 equivalent)
EPA RCRA Waste Code	D001 (Ignitable Waste)

Standard Operating Procedure: Safe Handling Workflow

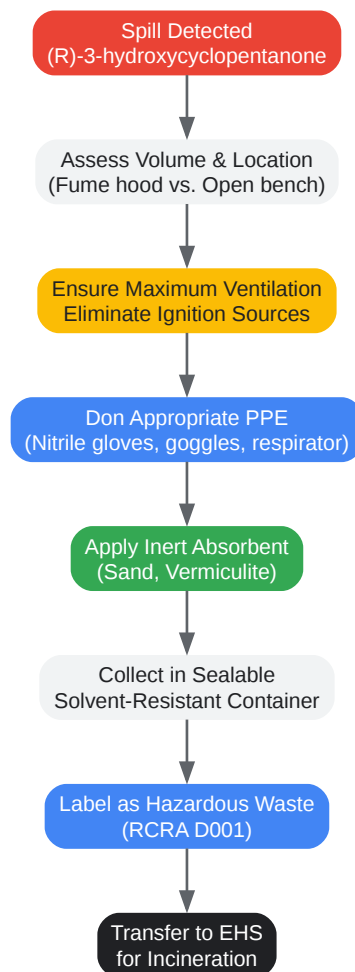
To ensure a self-validating safety system, every operational step must preemptively address the compound's volatility and irritant properties.

Step-by-Step Handling Methodology:

- Environmental Preparation: Conduct all transfers and reactions within a certified chemical fume hood to maintain vapor concentrations below the LOEL.
- Ignition Control: Ground and bond all receiving containers. Ensure that all magnetic stirrers and heating mantles are intrinsically safe or explosion-proof.
- PPE Verification: Don standard chemical-resistant PPE, specifically nitrile or butyl rubber gloves (which resist ketone permeation better than standard nitrile).
- Transfer Protocol: Use non-sparking spatulas (if handling a solidified/cooled batch) or glass/PTFE pipettes for liquid transfers. Avoid pouring directly.

Emergency Logistics: Spill Response Protocol

In the event of a breach in containment, immediate action is required to prevent vapor accumulation and accidental ignition. Combustible absorbents



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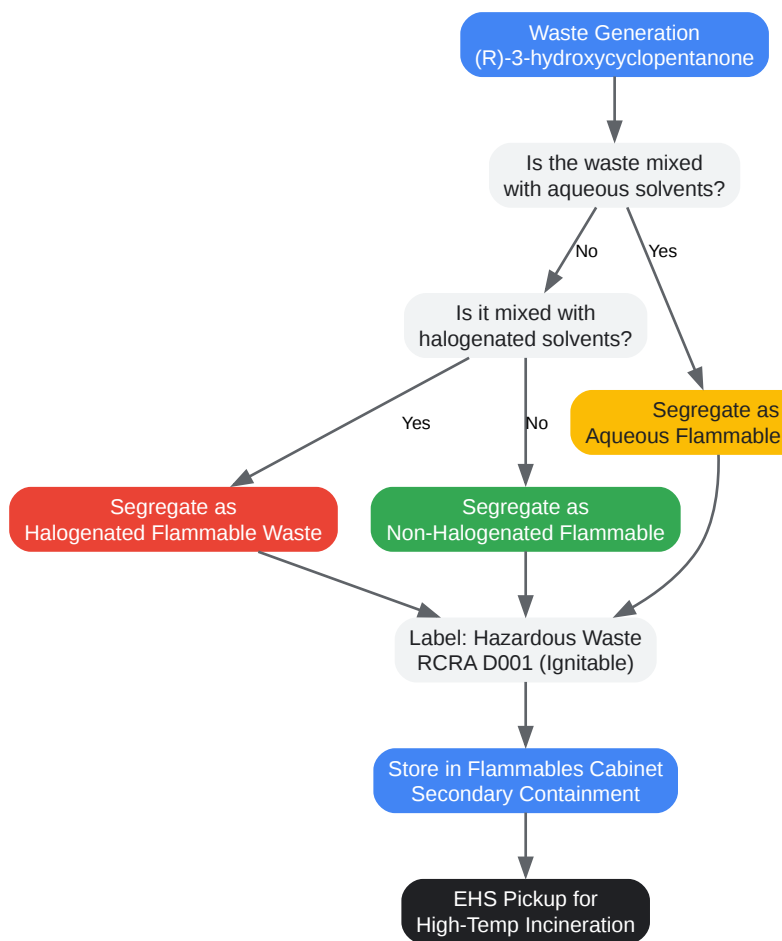
Logical workflow for responding to an (R)-3-hydroxycyclopentanone spill in a laboratory setting.

Step-by-Step Spill Methodology:

- Isolate the Area: Evacuate non-essential personnel and remove all potential ignition sources (hot plates, static-prone equipment) [1].
- Containment: Surround the spill with an inert, non-combustible absorbent such as dry sand, earth, or vermiculite.
- Collection: Use non-sparking tools to scoop the saturated absorbent into a high-density polyethylene (HDPE) salvage drum.
- Decontamination: Wash the spill surface with a mild detergent and water only after all bulk chemical has been removed.

Regulatory-Compliant Disposal Procedures

Under the US EPA's Resource Conservation and Recovery Act (RCRA), (R)-3-hydroxycyclopentanone and its derivatives are classified as D001 (Igni strictly prohibited. Biological degradation of cyclopentanones requires a minimum 20-day microbial acclimation period; introducing it into standard mu disrupt treatment plant operations [3].



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Decision matrix for the segregation and disposal of (R)-3-hydroxycyclopentanone waste streams.

Step-by-Step Disposal Methodology:

- **Waste Characterization:** Determine the composition of the waste stream. It is critical to segregate halogenated from non-halogenated waste. Mixing toxic dioxins during the incineration process.
- **Containerization:** Collect the waste in a dedicated, leak-proof HDPE or glass container. Do not use metal cans if the waste stream contains corrosive materials.
- **Labeling:** Affix a hazardous waste label immediately upon adding the first drop of waste. The label must explicitly state "Hazardous Waste," list the primary hazard ("Flammable").
- **Storage & Final Destruction:** Store the sealed container in a designated flammables cabinet with secondary containment. Coordinate with your Environmental Health and Safety (EHS) department for high-temperature incineration by a licensed facility[2][4]. This is the only acceptable method for complete chemical destruction.

References

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